

# A Technical Guide to the Physicochemical Properties of 1,2-Diheptadecanoyl-rac-glycerol

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## Compound of Interest

Compound Name: 1,2-Diheptadecanoyl-rac-glycerol

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## Abstract

**1,2-Diheptadecanoyl-rac-glycerol** is a high-purity diacylglycerol (DAG) that serves as a critical component in lipid research and as a standard in lipidomics. Composed of a glycerol backbone esterified with two heptadecanoic acid chains at the sn-1 and sn-2 positions, its physicochemical properties are fundamental to its application in biological and pharmaceutical studies. This technical guide provides a comprehensive overview of the known physicochemical characteristics of **1,2-Diheptadecanoyl-rac-glycerol**, detailed experimental protocols for their determination, and visualizations of its role in cellular signaling and experimental workflows.

## Physicochemical Properties

The physicochemical properties of **1,2-Diheptadecanoyl-rac-glycerol** are crucial for its handling, storage, and application in experimental settings. While some specific experimental values are not readily available in the literature, reasonable estimations can be made based on its structure and data from analogous compounds.

## General Properties

Property	Value	Source
Chemical Name	1,2-Diheptadecanoyl-rac-glycerol	-
Synonyms	1,2-Diheptadecanoin, DG(17:0/17:0/0:0)	[1][2]
CAS Number	98896-81-2	[1]
Molecular Formula	C <sub>37</sub> H <sub>72</sub> O <sub>5</sub>	[1]
Molecular Weight	597.0 g/mol	[1]
Physical State	Solid	[1]

## Thermal Properties

Property	Value	Notes
Melting Point	Estimated: 56-58 °C	This is an estimate based on the melting point of the corresponding triacylglycerol, 1,2,3-Triheptadecanoyl-rac-glycerol. Generally, the melting point of 1,2-diacylglycerols is similar to that of triacylglycerols with the same fatty acid composition[3].
Boiling Point	Data not available	Due to its high molecular weight and thermal lability, it is expected to decompose at high temperatures.

## Solubility

Solvent	Solubility	Notes
Non-polar organic solvents (e.g., Chloroform, Hexane)	Expected to be soluble	Based on the general solubility of lipids.
Polar aprotic solvents (e.g., DMF, DMSO)	Expected to be soluble	Based on data for similar diacylglycerols like 1,2-Dipentadecanoyl-rac-glycerol.
Polar protic solvents (e.g., Ethanol)	Expected to be sparingly soluble	Based on data for similar diacylglycerols.
Water	Insoluble	Consistent with its lipid nature.

## Partition Coefficient

Property	Value	Notes
logP (Octanol/Water)	Data not available	As a highly lipophilic molecule, it is expected to have a high positive logP value. This can be predicted using computational methods such as QSAR or physics-based approaches[4][5][6].

## Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of **1,2-Diheptadecanoyl-rac-glycerol**.

### Determination of Melting Point (Capillary Method)

This protocol is a standard method for determining the melting point of solid fats and lipids.[7][8][9][10][11]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)

- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

#### Procedure:

- **Sample Preparation:** A small amount of **1,2-Diheptadecanoyl-rac-glycerol** is finely powdered using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end to a height of 2-3 mm.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Melting Point Determination:**
  - A rapid heating rate is initially used to determine an approximate melting range.
  - The apparatus is allowed to cool to at least 15°C below the approximate melting point.
  - A new sample is heated slowly, at a rate of 1-2°C per minute, through the expected melting range.
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting, and the temperature at which the entire sample becomes a clear liquid is the completion of melting. The melting point is reported as this range.

## Determination of Solubility (Qualitative)

This protocol provides a general method for assessing the solubility of lipids in various solvents.<sup>[12][13][14][15][16]</sup>

#### Materials:

- **1,2-Diheptadecanoyl-rac-glycerol**
- A selection of solvents (e.g., water, ethanol, chloroform, hexane, DMF, DMSO)
- Test tubes and rack
- Vortex mixer
- Pipettes

#### Procedure:

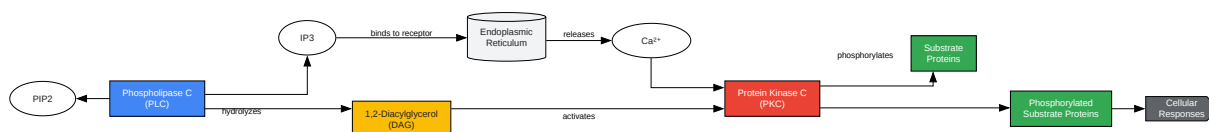
- **Sample Preparation:** A small, accurately weighed amount of **1,2-Diheptadecanoyl-rac-glycerol** (e.g., 1 mg) is placed into separate, labeled test tubes.
- **Solvent Addition:** A fixed volume of each solvent (e.g., 1 mL) is added to the corresponding test tube.
- **Mixing:** The test tubes are vortexed vigorously for 1-2 minutes to ensure thorough mixing.
- **Observation:** The tubes are allowed to stand at room temperature, and the solubility is observed.
  - **Soluble:** A clear, homogeneous solution is formed.
  - **Sparingly Soluble:** A cloudy suspension or a small amount of undissolved solid remains.
  - **Insoluble:** The solid remains undissolved, or two distinct phases are present.
- **Reporting:** The solubility is reported qualitatively for each solvent at the tested concentration.

## Biological and Experimental Context

As a diacylglycerol, **1,2-Diheptadecanoyl-rac-glycerol** is an important signaling molecule and is utilized as an internal standard in lipidomics research.

## Diacylglycerol Signaling Pathway

1,2-Diacylglycerols are key second messengers that activate Protein Kinase C (PKC), a family of enzymes involved in a multitude of cellular processes.[17][18][19][20][21]

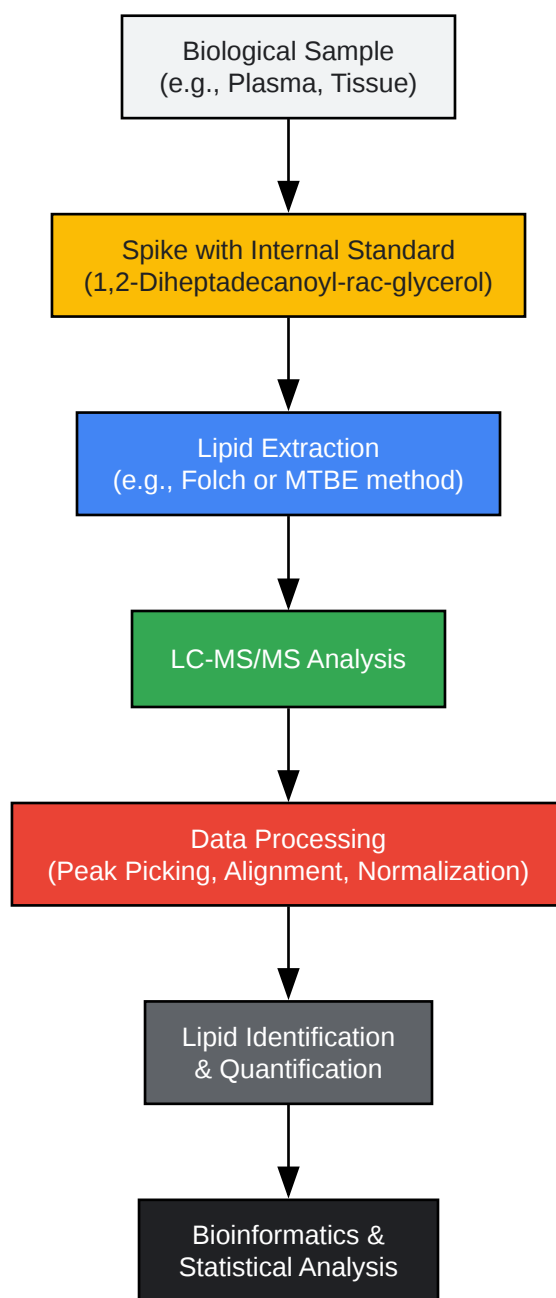


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Caption: Diacylglycerol (DAG) activation of the Protein Kinase C (PKC) signaling pathway.

## Experimental Workflow: Lipidomics Analysis

**1,2-Diheptadecanoyl-rac-glycerol**, containing odd-chain fatty acids, is an ideal internal standard in lipidomics as it is not naturally abundant in most biological systems.[22][23][24][25][26]



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Caption: A typical lipidomics workflow utilizing an internal standard.

## Conclusion

**1,2-Diheptadecanoyl-rac-glycerol** is a valuable tool in lipid research. Understanding its physicochemical properties is essential for its effective use. This guide provides a summary of these properties, standardized protocols for their determination, and a contextual

understanding of its role in cell biology and analytical chemistry. Further experimental determination of properties such as melting point and logP would be beneficial for the scientific community.

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